

Application Notes and Protocols for UNC9975 in cAMP Production Assays

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Compound of Interest

Compound Name: UNC9975

Cat. No.: B15579073

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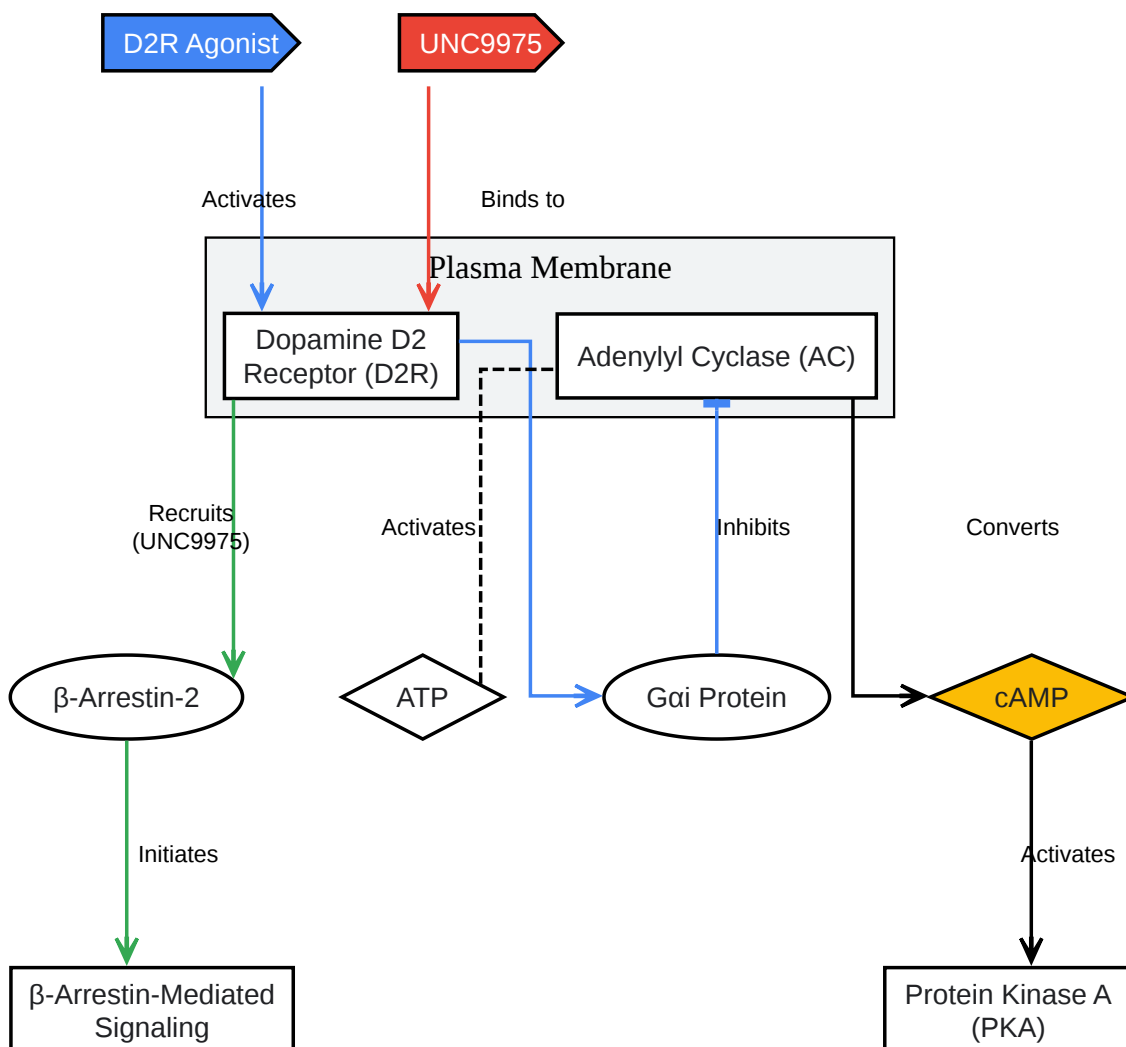
Introduction

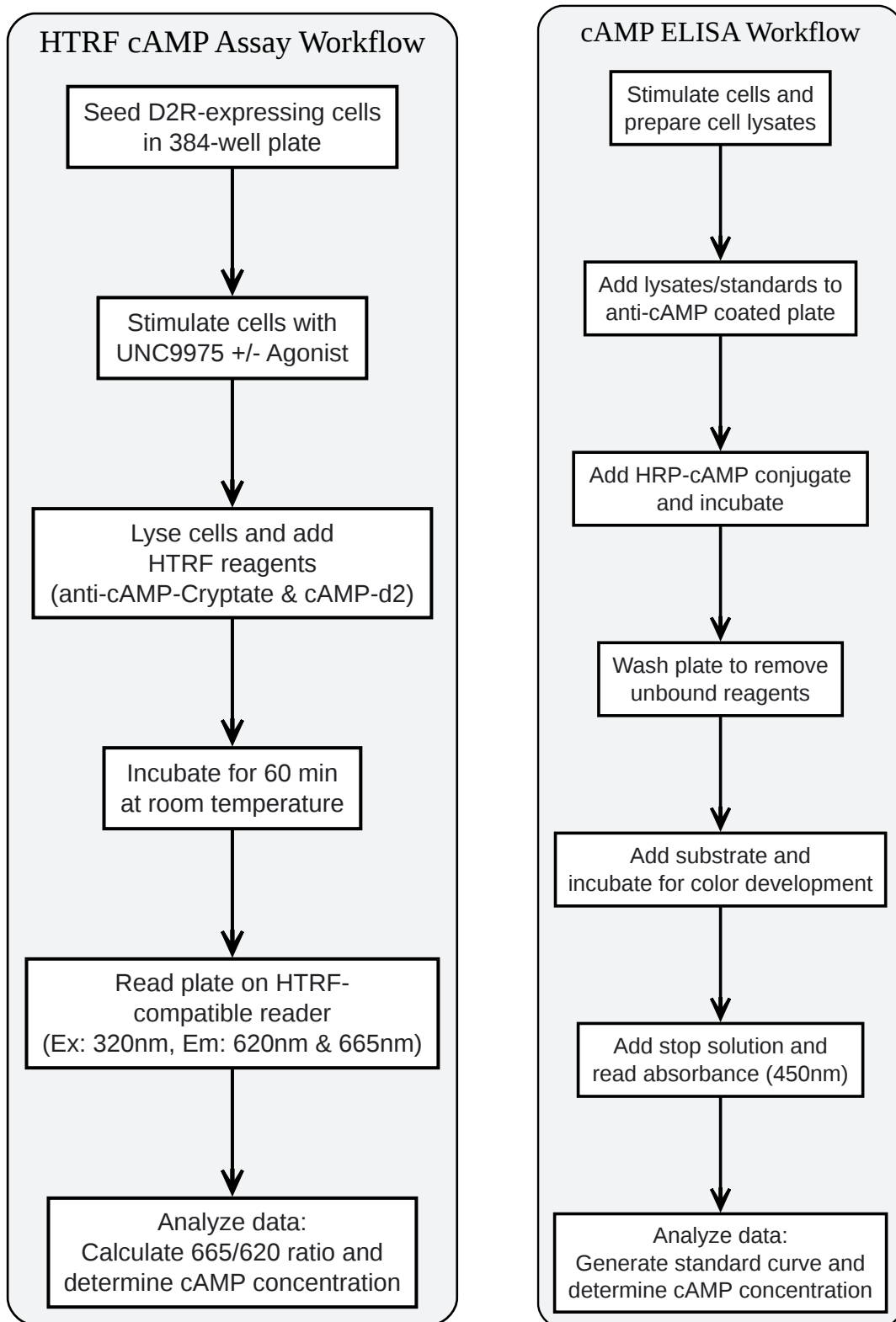
UNC9975 is a novel pharmacological tool characterized as a β -arrestin-biased dopamine D2 receptor (D2R) ligand.^{[1][2][3][4][5][6]} It exhibits functional selectivity by acting as an antagonist at the G α i-coupled signaling pathway, which is responsible for the inhibition of adenylyl cyclase and subsequent reduction in cyclic AMP (cAMP) levels, while concurrently acting as a partial agonist for β -arrestin-2 recruitment and signaling.^{[1][2][4][5][6]} This unique profile makes **UNC9975** a valuable probe for dissecting the distinct roles of G-protein-mediated and β -arrestin-mediated signaling in cellular processes and for the development of novel therapeutics with improved side-effect profiles.^{[1][6]}

These application notes provide detailed protocols for utilizing **UNC9975** in cAMP production assays to characterize its antagonistic properties at the D2R-G α i pathway. The methodologies described are applicable to various assay formats, including Homogeneous Time-Resolved Fluorescence (HTRF), Förster Resonance Energy Transfer (FRET), and Enzyme-Linked Immunosorbent Assay (ELISA).

Signaling Pathway and Mechanism of Action

G-protein coupled receptors (GPCRs), such as the dopamine D2 receptor, are critical regulators of cellular signaling. The D2R primarily couples to the G α i/o family of G-proteins. Upon activation by an agonist, the G α i subunit inhibits the activity of adenylyl cyclase, leading to a decrease in the intracellular concentration of the second messenger cAMP. **UNC9975**, as a G α i antagonist, does not inhibit adenylyl cyclase on its own and can block the inhibitory effect of D2R agonists on cAMP production. Simultaneously, it promotes the interaction of the D2R with β -arrestin-2, initiating a separate signaling cascade.





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